

Personal protective equipment for handling 2,4,6-Tribromobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 2,4,6-Tribromobenzenesulfonyl chloride

Cat. No.: B177820

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Essential Safety and Handling Guide for 2,4,6-Tribromobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,4,6-Tribromobenzenesulfonyl chloride**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

2,4,6-Tribromobenzenesulfonyl chloride is a corrosive solid that can cause severe skin burns and eye damage.^[1] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood. Like other sulfonyl chlorides, it is expected to be reactive with water, potentially liberating toxic and corrosive gases such as hydrogen chloride and sulfur oxides. Therefore, contact with moisture must be strictly avoided.

Quantitative Data

The following table summarizes the available quantitative data for **2,4,6-Tribromobenzenesulfonyl chloride**. Data for similar compounds are included for reference where specific information is unavailable.

Property	Value	Source
Chemical Name	2,4,6-Tribromobenzenesulfonyl chloride	N/A
Synonyms	2,4,6-tribromobenzene-1-sulfonyl chloride	[2]
CAS Number	115876-73-8	[2]
Molecular Formula	C ₆ H ₂ Br ₃ ClO ₂ S	[2]
Molecular Weight	413.31 g/mol	[2]
Appearance	Off-white powder	[3]
Melting Point	93°C to 97°C (for the similar 2,4,6-Triisopropylbenzenesulfonyl chloride)	
Boiling Point	382°C at 760 mmHg (Predicted)	
Flash Point	184.8°C (Predicted)	
Purity	96%	[3]
GHS Hazard Statements	H314: Causes severe skin burns and eye damage	[1]

Personal Protective Equipment (PPE)

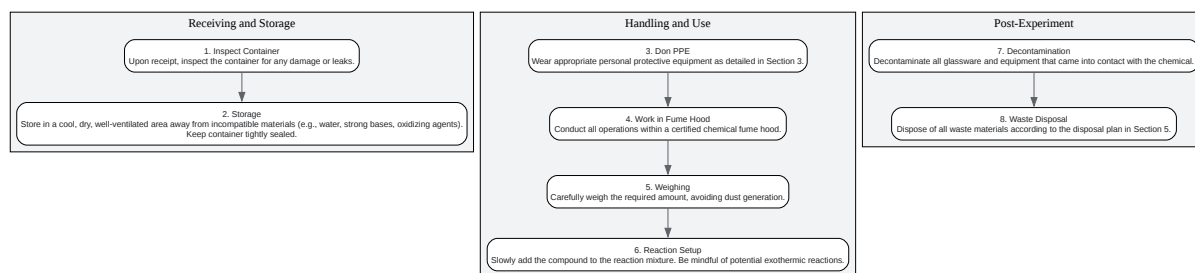
A comprehensive PPE strategy is the last line of defense against exposure. The following PPE is mandatory when handling **2,4,6-Tribromobenzenesulfonyl chloride**:

- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as butyl rubber or nitrile rubber, must be worn. Inspect gloves for any signs of degradation before use.

- **Body Protection:** A chemical-resistant lab coat or apron is necessary to protect against skin contact. For larger quantities or operations with a higher risk of splashing, chemical-resistant coveralls should be considered.
- **Respiratory Protection:** All handling of the solid compound should be performed in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,4,6-Tribromobenzenesulfonyl chloride** is essential to maintain a safe laboratory environment.



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Figure 1. Step-by-step workflow for handling **2,4,6-Tribromobenzenesulfonyl chloride**.

Disposal Plan

Proper disposal of **2,4,6-Tribromobenzenesulfonyl chloride** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

Small Quantities (e.g., residue on glassware)

Small, residual amounts of **2,4,6-Tribromobenzenesulfonyl chloride** can be neutralized before disposal. This procedure should be performed by trained personnel in a chemical fume hood.

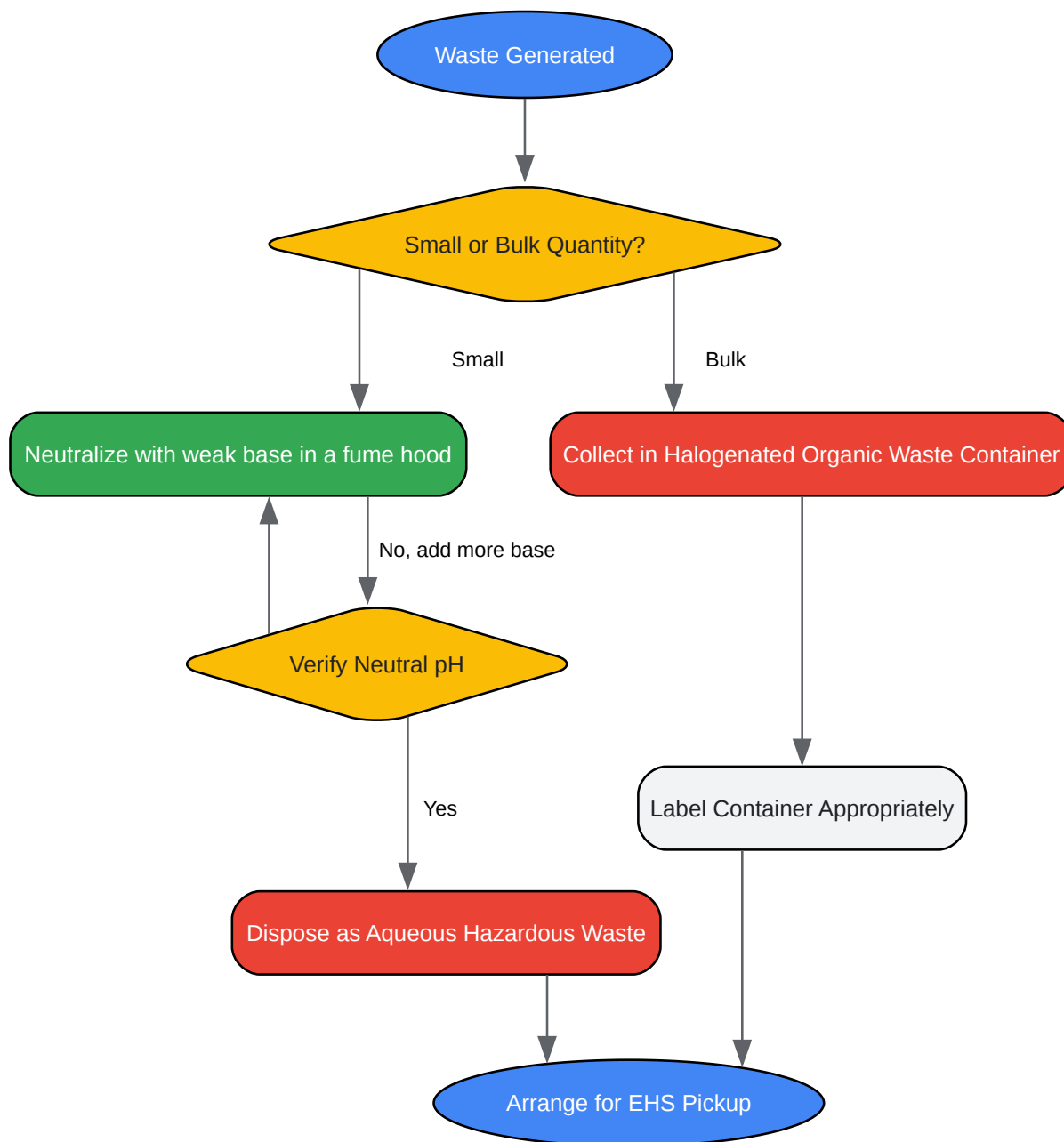
- **Preparation:** In a large beaker, prepare a cold solution of sodium bicarbonate or another weak base.
- **Neutralization:** Slowly and carefully add the residual sulfonyl chloride to the basic solution with stirring. Be prepared for a potentially exothermic reaction and gas evolution.
- **Verification:** After the addition is complete, continue stirring for at least 30 minutes. Check the pH of the solution to ensure it is neutral or slightly basic.
- **Final Disposal:** The neutralized aqueous waste should be collected in a designated hazardous waste container.

Bulk Quantities and Contaminated Materials

Bulk quantities of **2,4,6-Tribromobenzenesulfonyl chloride** and any contaminated materials (e.g., gloves, absorbent pads) must be disposed of as hazardous waste.

- **Segregation:** Collect the waste in a designated, properly labeled container for halogenated organic waste.
- **Labeling:** The container must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Corrosive, Water-Reactive).
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.

- Pickup: Arrange for disposal through your institution's environmental health and safety (EHS) department.



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Figure 2. Logical workflow for the disposal of **2,4,6-Tribromobenzenesulfonyl chloride**.

By adhering to these detailed protocols, researchers can significantly mitigate the risks associated with handling **2,4,6-Tribromobenzenesulfonyl chloride**, fostering a safer and

more productive research environment.

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References

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